

What is the chemical structure of benzyl palmitate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl palmitate

Cat. No.: B1601800

[Get Quote](#)

An In-depth Technical Guide to Benzyl Palmitate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzyl palmitate ($C_{23}H_{38}O_2$), the ester of benzyl alcohol and palmitic acid, is a lipophilic compound with significant applications in the pharmaceutical and cosmetic industries. Its chemical structure, characterized by a long alkyl chain and a benzyl group, imparts unique physicochemical properties that are leveraged in various formulations. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **benzyl palmitate**. It further delves into its applications in drug development, particularly as a penetration enhancer in topical formulations and as a component of prodrug strategies aimed at improving the bioavailability of therapeutic agents. Detailed experimental protocols for its synthesis and analysis are provided to facilitate further research and development.

Chemical and Physical Properties

Benzyl palmitate is a colorless to pale yellow solid or liquid at room temperature, with a faint, pleasant odor. It is insoluble in water but soluble in organic solvents.^[1]

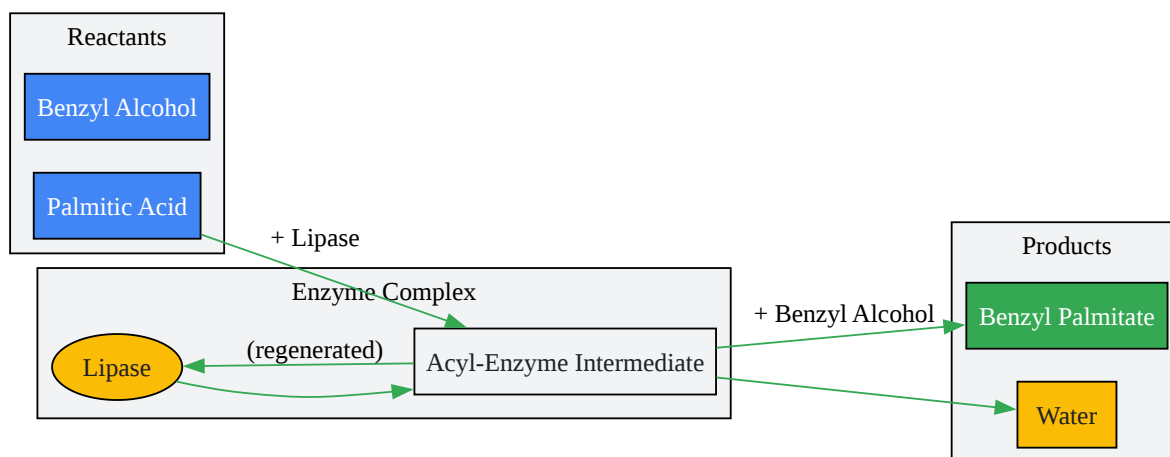
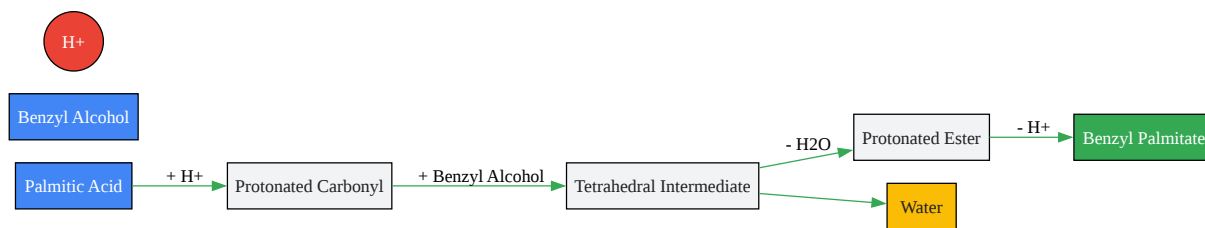
Property	Value	Reference
IUPAC Name	benzyl hexadecanoate	[2]
Synonyms	Palmitic acid, benzyl ester; Hexadecanoic acid, phenylmethyl ester	[2]
CAS Number	41755-60-6	[3]
Molecular Formula	C ₂₃ H ₃₈ O ₂	[2]
Molecular Weight	346.55 g/mol	[3]
Melting Point	28 °C	[1]
Boiling Point	338 °C at 760 mmHg	[1]
Appearance	Clear, low melting solid	[1]
Solubility	Insoluble in water	[1]

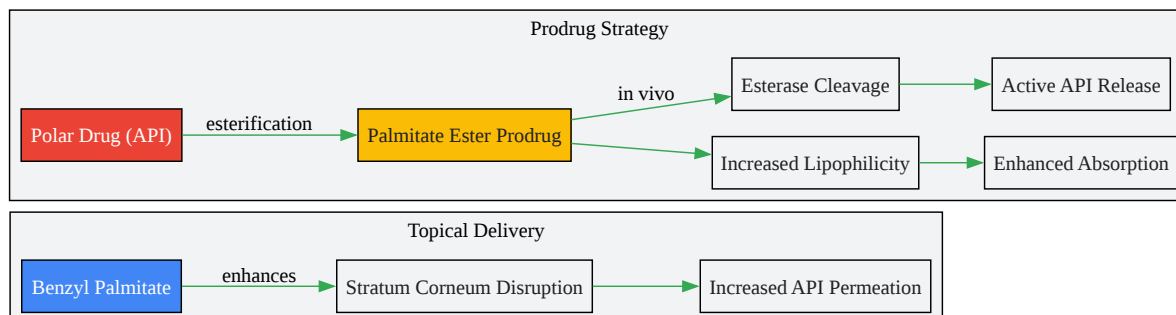
Synthesis of Benzyl Palmitate

Benzyl palmitate is primarily synthesized through the esterification of palmitic acid with benzyl alcohol. This can be achieved via chemical or enzymatic methods.

Fischer Esterification (Acid-Catalyzed)

Fischer esterification is a classic method for producing esters by refluxing a carboxylic acid and an alcohol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.[4] The reaction is reversible and driven to completion by removing the water formed, often using a Dean-Stark apparatus, or by using an excess of one of the reactants.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Benzyl palmitate | C₂₃H₃₈O₂ | CID 13908925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. scribd.com [scribd.com]
- 5. cerritos.edu [cerritos.edu]
- To cite this document: BenchChem. [What is the chemical structure of benzyl palmitate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1601800#what-is-the-chemical-structure-of-benzyl-palmitate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com